

# Introduction: A Fluorinated Building Block of Strategic Importance

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## Compound of Interest

Compound Name:	Methyl 3-amino-4,5-difluorobenzoate
CAS No.:	1244642-76-9
Cat. No.:	B13464791

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**Methyl 3-amino-4,5-difluorobenzoate** is a substituted aromatic amine and benzoic acid ester that has garnered significant interest within the drug discovery and development landscape. Its unique trifunctional nature—an amine for nucleophilic or coupling reactions, an ester for hydrolysis or amidation, and a difluorinated phenyl ring for modulating physicochemical properties—makes it a versatile scaffold. The strategic placement of fluorine atoms is particularly noteworthy; it can profoundly influence a molecule's pKa, lipophilicity, metabolic stability, and binding interactions, which are critical parameters in medicinal chemistry.<sup>[1][2][3]</sup>

This guide provides a comprehensive technical overview of **Methyl 3-amino-4,5-difluorobenzoate**, covering its chemical identity, synthesis, applications, and analytical characterization, designed for researchers and professionals in the pharmaceutical and chemical sciences.

## Chemical Identity and Properties

The foundational step in utilizing any chemical reagent is a thorough understanding of its fundamental properties.

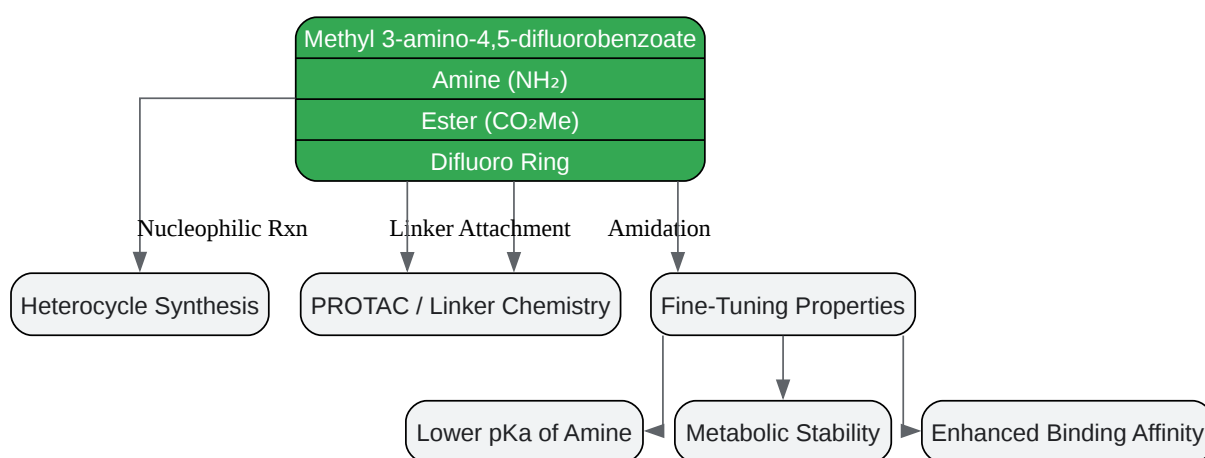
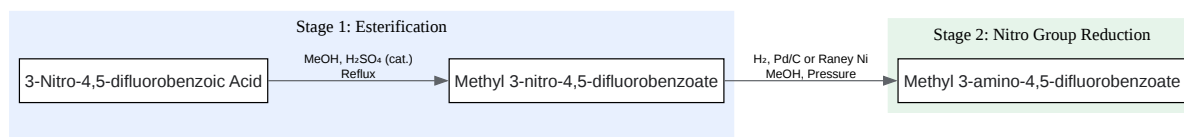
Property	Value	Source
CAS Number	1244642-76-9	[4]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> F <sub>2</sub> NO <sub>2</sub>	[5]
Molecular Weight	187.15 g/mol	
EC Number	180-336-3	[4]
Physical Form	Solid	
Purity	Typically ≥95%	
InChI Key	Not readily available in initial searches, but can be generated from structure.	
SMILES	<chem>COC(=O)c1cc(F)c(F)c(N)c1</chem>	

## PART 1: Synthesis and Mechanistic Rationale

The synthesis of **Methyl 3-amino-4,5-difluorobenzoate** can be approached through several established organic chemistry transformations. A common and logical pathway involves the reduction of a nitro group precursor, which is often more readily available or easier to synthesize. The following protocol is a representative, field-proven method.

### Proposed Synthetic Workflow

The synthesis can be logically broken down into two primary stages: esterification of the carboxylic acid and reduction of the nitro group. The order of these steps can be critical. Performing the esterification first is often preferred as the conditions for nitro reduction (e.g., catalytic hydrogenation) are generally mild and compatible with the methyl ester functional group.



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## Sources

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